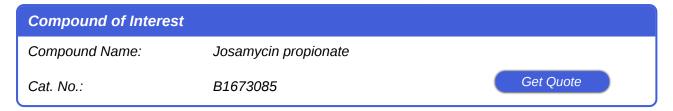


An In-depth Technical Guide to Josamycin Propionate: Chemical Structure, Properties, and Mechanisms

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Josamycin propionate is a macrolide antibiotic, a class of bacteriostatic agents that function by inhibiting protein synthesis in susceptible bacteria. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and mechanisms of action. Detailed experimental protocols for its analysis and characterization are presented, alongside visualizations of its molecular structure and biological pathways to facilitate a deeper understanding for research and development applications.

Chemical and Physical Properties

Josamycin propionate is a white to light yellowish-white crystalline powder.[1] Its fundamental properties are summarized in the tables below.

Table 1: Chemical Identification of Josamycin Propionate



Identifier	Value	
IUPAC Name	[(2S,3S,4R,6S)-6-[(2R,3S,4R,5R,6S)-6- [[(4R,5S,6S,7R,9R,10R,11E,13E,16R)-4- acetyloxy-5-methoxy-9,16-dimethyl-2-oxo-7-(2- oxoethyl)-10-propanoyloxy-1- oxacyclohexadeca-11,13-dien-6-yl]oxy]-4- (dimethylamino)-5-hydroxy-2-methyloxan-3- yl]oxy-4-hydroxy-2,4-dimethyloxan-3-yl] 3- methylbutanoate	
CAS Number	31674-19-8	
Molecular Formula	C45H73NO16	
SMILES	CCC(=O)O[C@H]1/C=C/C=C/CINVALID- LINKOC(=O)CINVALID-LINK C[C@H]1C)O[C@@]2([H])INVALID-LINK(INVALID-LINKO2)O[C@H]3CINVALID-LINK (INVALID-LINK O3)OC(=O)CC(C)C)O)N(C)C)O)OC">C@HOC(=O)C	

Table 2: Physicochemical Properties of Josamycin

Propionate

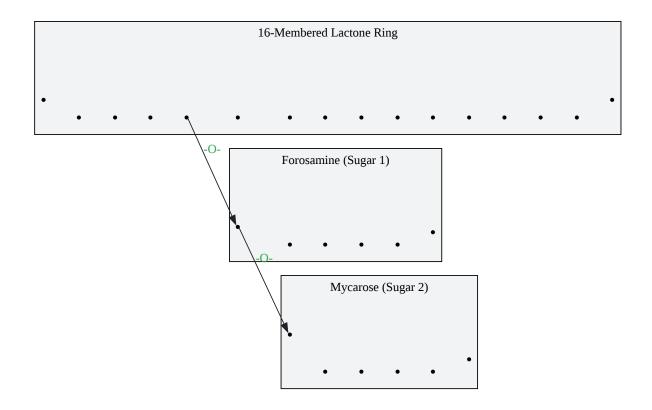
Property	Value	Source
Molecular Weight	884.06 g/mol	[2]
Melting Point	Approximately 252°C (with decomposition)	[1]
Solubility	Freely soluble in methanol and ethanol (95%); Soluble in diethyl ether; Practically insoluble in water.	[1]
Specific Optical Rotation	-65° to -75° (dried substance)	[3]



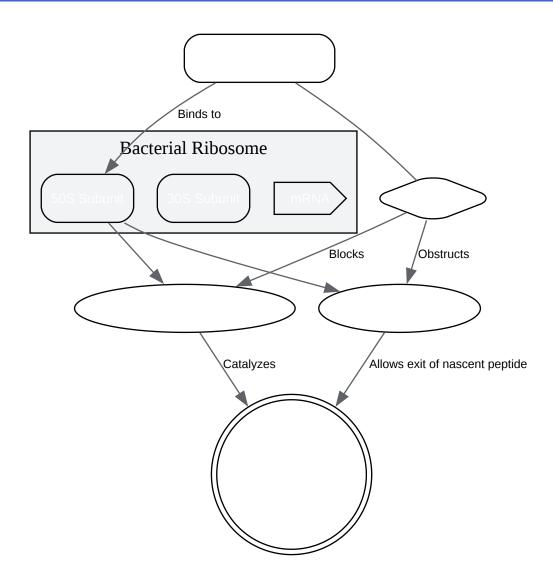
Chemical Structure

The chemical structure of **josamycin propionate** is characterized by a 16-membered lactone ring, which is a hallmark of macrolide antibiotics.

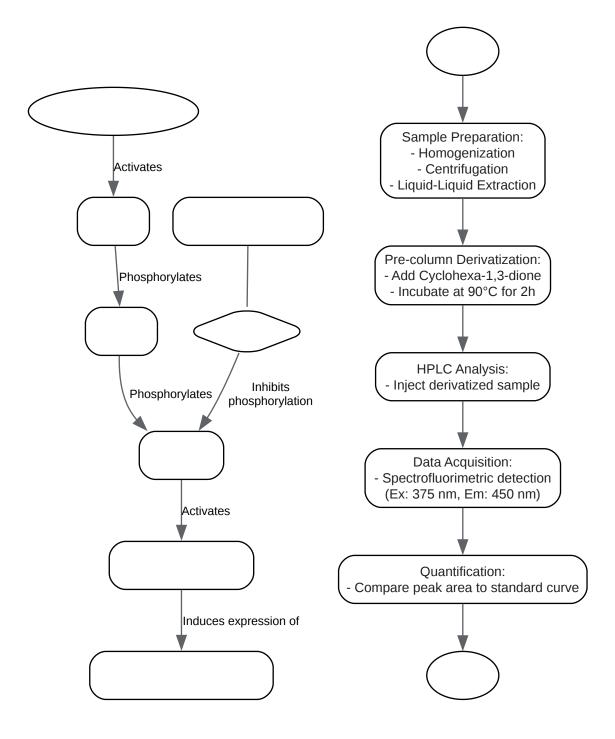












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